

Alpha-Isowighteone: An In-Depth Technical Guide on Stability and Degradation

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Compound of Interest

Compound Name: *alpha-Isowighteone*

Cat. No.: *B582696*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited direct experimental data exists in publicly available literature regarding the specific stability and degradation profile of **alpha-Isowighteone**. This guide synthesizes general knowledge of isoflavone and prenylated flavonoid stability to provide a comprehensive theoretical framework and recommended experimental approaches.

Introduction

Alpha-Isowighteone is a prenylated isoflavone, a class of compounds known for their potential biological activities.^[1] As with any compound under investigation for pharmaceutical or nutraceutical applications, understanding its stability and degradation profile is critical for formulation development, shelf-life determination, and ensuring safety and efficacy. This document provides a technical overview of the known physicochemical properties of **alpha-Isowighteone** and a guide to assessing its stability based on the behavior of structurally related isoflavones.

Physicochemical Properties of alpha-Isowighteone

A summary of the known physicochemical properties of **alpha-Isowighteone** is presented in Table 1. This information is crucial for designing appropriate analytical methods and understanding its behavior in various formulations.

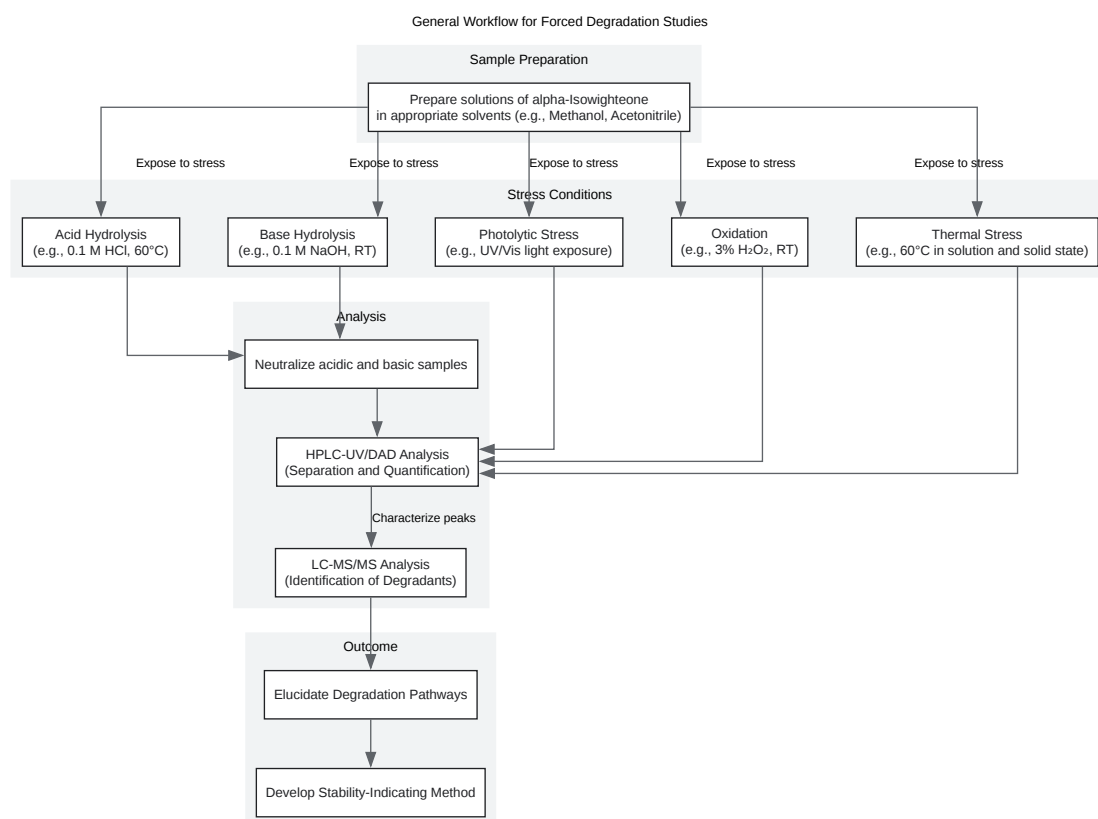
Property	Value	Source
IUPAC Name	5,7-dihydroxy-3-[4-hydroxy-3-(3-methylbut-2-enyl)phenyl]chromen-4-one	[2]
Molecular Formula	C ₂₀ H ₁₈ O ₅	[2]
Molecular Weight	338.35 g/mol	[3]
CAS Number	68436-47-5	[2]
Appearance	Yellow powder	[3]
Melting Point	171 - 172 °C	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[3][4]
pKa (Predicted)	7.18 ± 0.40	[3]

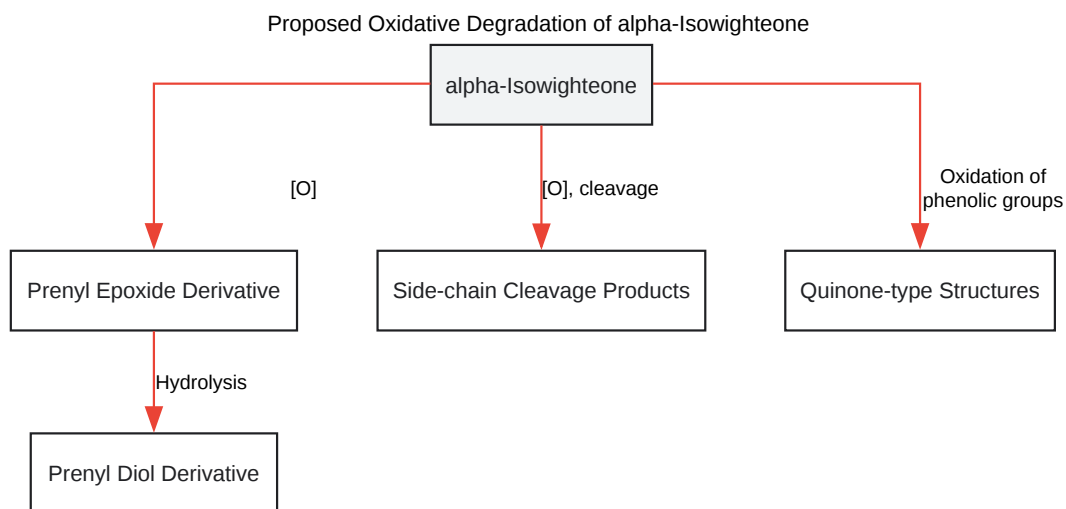
Forced Degradation Studies: A Framework for **alpha-Isowighteone**

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a drug substance. Based on the general behavior of isoflavones, the following conditions are recommended for investigating the stability of **alpha-Isowighteone**.

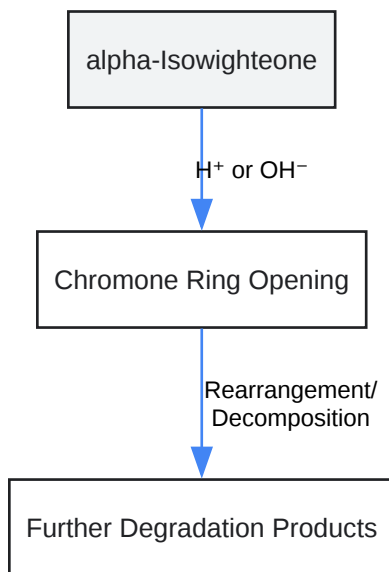
General Experimental Protocol for Forced Degradation

A generalized workflow for conducting forced degradation studies on **alpha-Isowighteone** is depicted below.





Proposed Hydrolytic Degradation of alpha-Isowighteone



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